

# Bcl-2-IN-9 research use only specifications

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**Compound Focus:** Bcl-2-IN-9

Cat. No.: S12877543

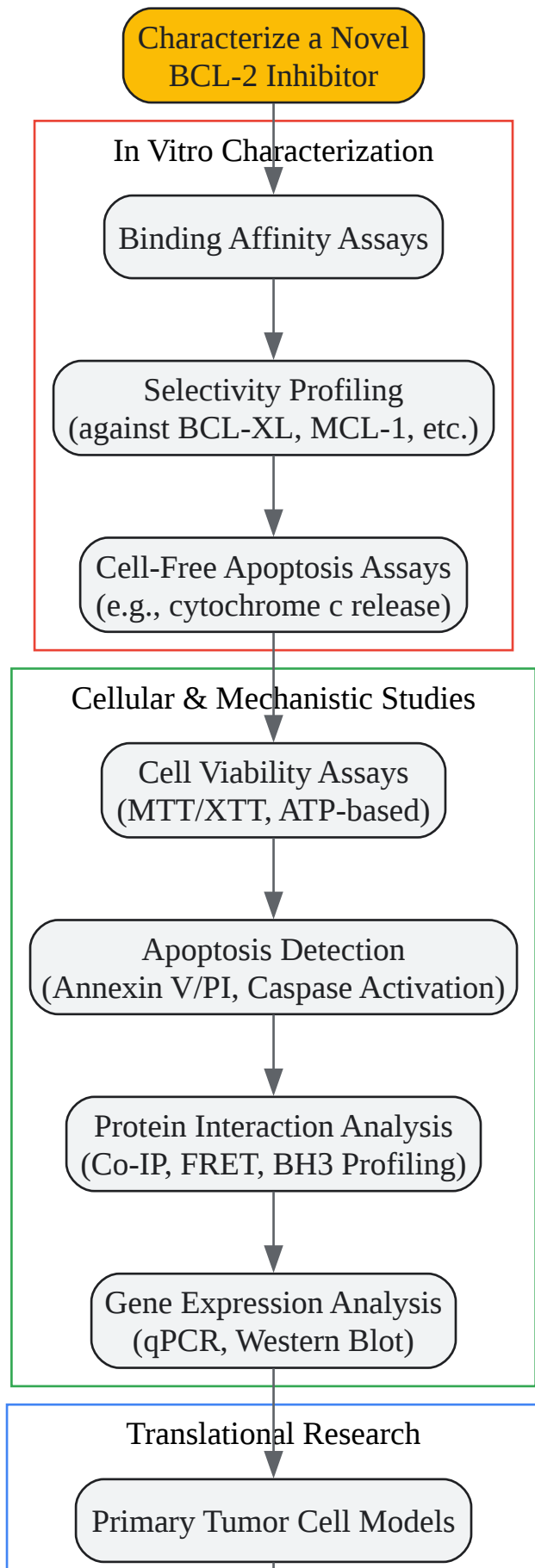
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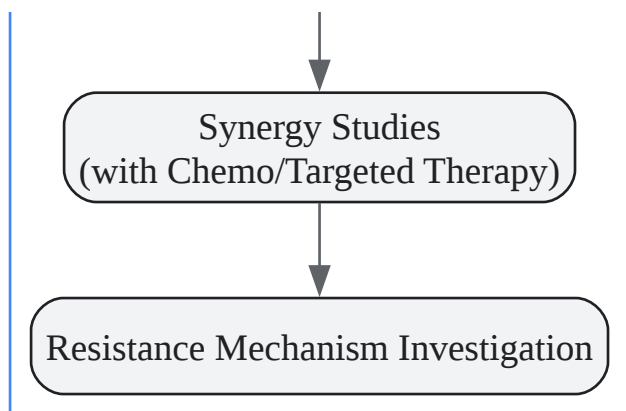
## Established BCL-2 Inhibitors in Research

Compound Name	Primary Targets	Development Status	Key Notes & Relevant Context
<b>ABT-199</b> (Venetoclax)	BCL-2	FDA-approved	First highly selective BCL-2 inhibitor; widely used in hematologic malignancies [1] [2].
<b>ABT-737</b>	BCL-2, BCL-XL, BCL-W	Preclinical tool compound	Landmark specific BH3-mimetic; poor oral bioavailability [1] [2].
<b>ABT-263</b> (Navitoclax)	BCL-2, BCL-XL, BCL-W	Phase 1/2 Clinical Trials	Oral derivative of ABT-737; dose-limited by thrombocytopenia from BCL-XL inhibition [1] [2].
<b>APG-2575</b> (Lisafoclax)	BCL-2	Phase 1/2 Clinical Trials	Novel inhibitor being evaluated in hematologic cancers [2].
<b>S55746</b> (BCL201)	BCL-2	Phase 1 Clinical Trials	Investigational agent [2].
<b>G3139</b> (Oblimersen)	BCL-2 (Antisense)	Phase 1/2/3 Clinical Trials	Antisense oligonucleotide that reduces BCL-2 translation [2] [3].
<b>AZD4320</b>	BCL-2, BCL-XL	Preclinical	Dual inhibitor [2].

## General Workflow for Evaluating BCL-2 Inhibitors

Since a direct protocol for **Bcl-2-IN-9** is unavailable, the following general workflow illustrates the key experiments used to characterize a novel BCL-2 inhibitor, based on standard methodologies in the field. Specific experimental details would need to be adapted from protocols for the established inhibitors listed above.





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## References

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2. Current Advances and Future Strategies for BCL-2 Inhibitors [pmc.ncbi.nlm.nih.gov]
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